

Personal protective equipment for handling 2-Phenylacetoacetonitrile

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Compound of Interest

Compound Name: 2-Phenylacetoacetonitrile

Cat. No.: B1142382

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Essential Safety and Handling Guide for 2-Phenylacetoacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Phenylacetoacetonitrile** (CAS RN: 4468-48-8), also known as α -acetyl-benzeneacetonitrile or APAAN. Adherence to these procedures is essential to ensure laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

2-Phenylacetoacetonitrile is a hazardous substance that requires stringent safety measures. The primary hazards are acute toxicity if swallowed, in contact with skin, or if inhaled, and it can cause serious eye and skin irritation.^{[1][2]}

1.1. Hazard Classification

Hazard Statement	Classification
H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.[1]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H335	May cause respiratory irritation.[1]

1.2. Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause severe eye irritation.
Skin Protection	Chemical-resistant gloves (Nitrile rubber is a suitable option), a lab coat, and appropriate protective clothing to prevent skin exposure.[2][3][4][5][6]	Prevents skin contact, which can be harmful. Nitrile gloves offer good resistance to a range of chemicals.[3][4][5]
Respiratory Protection	A NIOSH-approved respirator is necessary if ventilation is inadequate or when handling the powder form, which can become airborne.[2]	Protects against the inhalation of harmful dust or vapors.

Operational Plan for Safe Handling

A systematic approach to handling **2-Phenylacetoacetonitrile** is crucial to prevent accidents and exposure.

2.1. Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.[2]

2.2. Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare all required equipment and reagents in the designated work area (fume hood).
- Weighing and Transfer: Handle **2-Phenylacetoacetonitrile** as a solid (it is an off-white to light yellow crystalline powder) in a manner that minimizes dust generation.[2] Use a spatula for transfers.
- In Solution: When working with solutions, be mindful of potential splashes.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[2][7] Decontaminate all surfaces and equipment used.

2.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][7]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- The storage area should be secure and accessible only to authorized personnel.[8]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [2] [9] [10]
Skin Contact	Immediately remove all contaminated clothing. [2] [7] Flush the affected skin with copious amounts of water for at least 15 minutes. [2] [10] [11] Seek medical attention. [2] [7]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] [10] Remove contact lenses if present and easy to do. [7] Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. [2] Never give anything by mouth to an unconscious person. [2] Seek immediate medical attention. [2] [7] [9]

Disposal Plan

Proper disposal of **2-Phenylacetoacetonitrile** and its containers is mandatory to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Characterization

- Waste containing **2-Phenylacetoacetonitrile** is considered hazardous waste.[\[8\]](#)[\[12\]](#)

4.2. Disposal Procedures

- Container Management: Do not reuse empty containers. They should be treated as hazardous waste.

- **Waste Collection:** Collect all waste materials (including contaminated PPE) in a designated, properly labeled, and sealed hazardous waste container.
- **Disposal Method:** Dispose of the hazardous waste through a licensed and approved waste disposal facility. Chemical incineration with an afterburner and scrubber is a potential disposal method.^[7]
- **Regulatory Compliance:** All disposal activities must adhere to local, state, and federal regulations.^{[7][8][12]} Do not allow the chemical to enter drains or waterways.^{[1][8]}

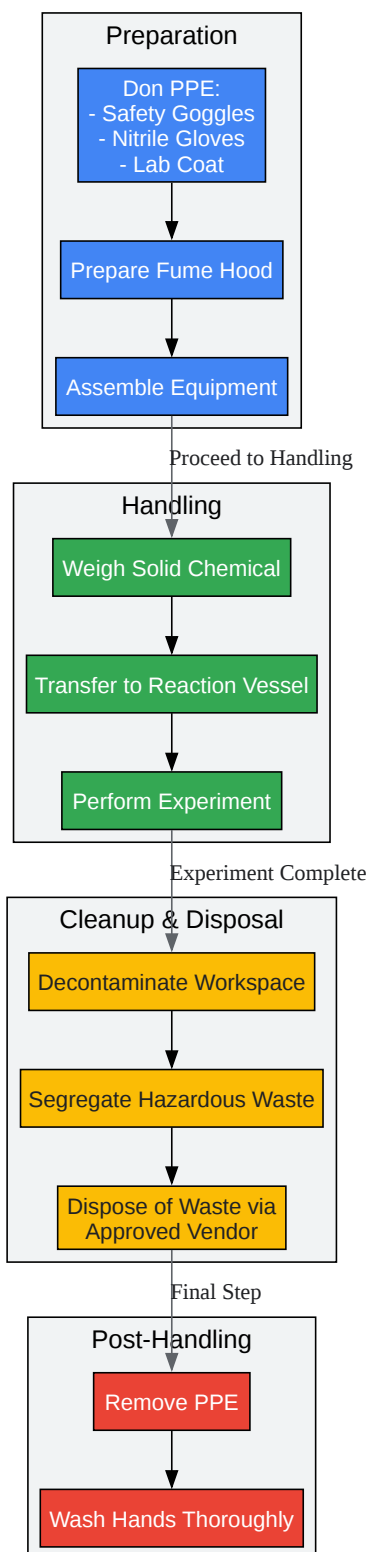
Physical and Chemical Properties

Property	Value
Molecular Formula	C10H9NO ^[13]
Molecular Weight	159.18 g/mol ^{[13][14]}
Appearance	Off-white to light yellow crystalline powder ^[2]
Melting Point	92-94 °C ^{[13][14][15]}
Solubility	Soluble in organic solvents like ethanol, DMSO, methanol, and acetone. Limited solubility in water.

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **2-Phenylacetoacetonitrile**.

Safe Handling Workflow for 2-Phenylacetoacetonitrile

[Click to download full resolution via product page](#)Caption: Workflow for handling **2-Phenylacetoacetonitrile**.

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